

An In-Depth Technical Guide to C₉H_F₁₉: Characteristics of 1H-Perfluorononane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1H-Perfluorononane

Cat. No.: B1595110

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The molecular formula C₉H_F₁₉ corresponds to more than one chemical compound. This guide focuses on **1H-Perfluorononane** (also known as 1,1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9-nonadecafluorononane), as it is the most predominantly documented compound for this formula. Another identified isomer, Perfluoro-2-methyl-3-(propan-2-yl)pentan-3-yl, has limited available data. It is also important to note that searches for C₉H_F₁₉ often lead to information on Perfluoro(4-methyl-2-pentene), which has a different molecular formula (C₆F₁₂) and is therefore not covered in this guide.

Core Characteristics of 1H-Perfluorononane

1H-Perfluorononane is a highly fluorinated organic compound. Its high degree of fluorination imparts properties such as high density, low surface tension, and chemical inertness. It is typically a clear liquid at room temperature.^[1]

Physical and Chemical Properties

The following table summarizes the key quantitative data available for **1H-Perfluorononane**.

Property	Value	Reference
Molecular Formula	C ₉ H _F 19	[1][2][3]
Molecular Weight	470.07 g/mol	[1][2][4]
IUPAC Name	1,1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9-nonadecafluorononane	[2][3][4]
CAS Number	375-94-0	[1][2][5]
Appearance	Clear liquid	[1]
Boiling Point	138 °C	[5][6]
Density	1.795 g/cm ³ at 25 °C	[6]
Refractive Index	<1.3000	[5]
Kovats Retention Index	454 (semi-standard non-polar)	[2]

Experimental Protocols

Detailed experimental protocols for the synthesis or specific analytical characterization of **1H-Perfluorononane** are not readily available in the public domain. However, general laboratory procedures for handling similar fluorinated compounds should be followed.

General Handling and Safety Precautions

Due to the limited toxicological data, **1H-Perfluorononane** should be handled with care in a well-ventilated area, preferably within a fume hood. Standard personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn. Avoid inhalation of vapors and direct contact with skin and eyes. In case of contact, flush the affected area with copious amounts of water. For detailed safety information, it is always recommended to consult the supplier-specific Safety Data Sheet (SDS).

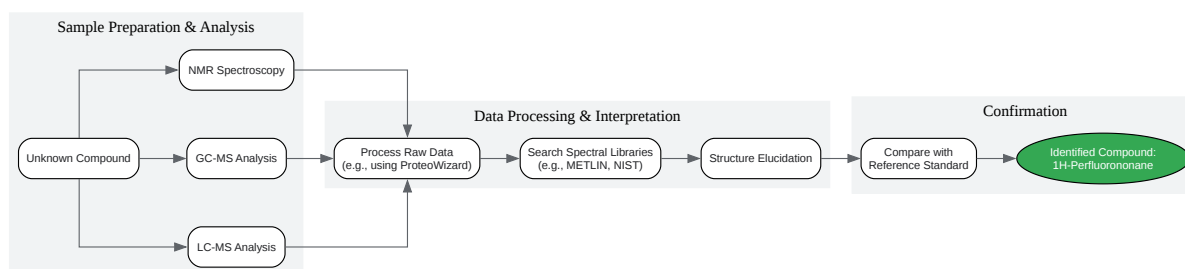
General Analytical Techniques

The characterization of **1H-Perfluorononane** would typically involve standard analytical techniques for organic compounds:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{19}F NMR are crucial for confirming the structure and purity of fluorinated compounds.[7]
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique can be used to determine the purity of the compound and to identify any potential impurities. The Kovats retention index value can be used as a reference point in GC analysis.[2]
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR can provide information about the functional groups present in the molecule.

Logical Workflow for Compound Identification

The following diagram illustrates a general workflow for identifying an unknown chemical compound, a fundamental process in chemical research.



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Caption: A generalized workflow for chemical compound identification using various analytical techniques and data processing steps.

Signaling Pathways and Biological Activity

There is currently no available information in the searched literature regarding any specific signaling pathways or biological activities associated with **1H-Perfluorononane**. Research into the biological effects of this compound appears to be limited.

Conclusion

1H-Perfluorononane, with the molecular formula C₉H₁₉F₁₉, is a high-molecular-weight perfluorinated compound with distinct physical properties. While basic chemical and physical data are available, comprehensive studies on its synthesis, reactivity, and biological effects are lacking in publicly accessible resources. Researchers working with this compound should adhere to strict safety protocols suitable for handling fluorinated chemicals and may need to develop their own specific experimental procedures for its use and analysis. Further research is warranted to fully characterize this compound and its potential applications.

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